

Atenolol beta-D-glucuronide-d7 CAS number and catalog availability

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Compound of Interest

Compound Name: *Atenolol beta-D-glucuronide-d7*

Cat. No.: *B12421422*

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Technical Guide: Atenolol beta-D-Glucuronide-d7

Characterization, Quantification, and Application in Bioanalysis

Executive Summary

Atenolol beta-D-glucuronide-d7 is a stable isotope-labeled metabolite of the cardioselective beta-blocker Atenolol. It serves as a critical Internal Standard (IS) in bioanalytical assays (LC-MS/MS) for the precise quantification of Atenolol and its glucuronide metabolites in biological matrices. This guide details its chemical identity, metabolic context, and rigorous handling protocols to prevent analytical bias caused by in-source fragmentation or hydrolysis.

Part 1: Chemical Identity & Specifications[1][2]

Unlike high-volume active pharmaceutical ingredients (APIs), stable isotope-labeled metabolites often lack a unique, chemically registered CAS number. They are typically identified by the CAS number of the unlabeled parent metabolite combined with the isotopic labeling description.

Compound Identification Table

Feature	Specification
Compound Name	Atenolol beta-D-glucuronide-d7
Chemical Name	(2S,3S,4S,5R,6R)-6-[1-[4-(2-Amino-2-oxoethyl)phenoxy]-3-(propan-2-ylamino-[d7])propan-2-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid
Unlabeled CAS	889359-84-6 (Refers to Atenolol beta-D-glucuronide)
Parent Drug CAS	29122-68-7 (Atenolol)
Labeled Parent CAS	1202864-50-3 (Atenolol-d7)
Molecular Formula	C ₂₀ H ₂₃ D ₇ N ₂ O ₉
Molecular Weight	~449.5 g/mol (varies slightly by isotopic enrichment)
Isotopic Purity	Typically ≥ 98% atom D
Solubility	Methanol, DMSO, Water (Low pH stability risk)

Structural Characteristics

The "d7" label is located on the isopropylamine side chain. This positioning is strategic; it ensures the label is retained even if the ether linkage is metabolically cleaved, although glucuronidation occurs at the secondary hydroxyl group on the propoxy chain.

- Label Location: \$ -CH(CD₃)₂ \$ (Hepta-deuterated isopropyl group).
- Glucuronidation Site: Secondary hydroxyl group (O-glucuronide).

Part 2: Biological Context & Metabolic Pathway

Atenolol is primarily excreted renally unchanged (~85-90%), but a minor fraction undergoes hepatic metabolism. Glucuronidation is a Phase II metabolic pathway mediated by UGT enzymes (UDP-glucuronosyltransferases).

Metabolic Pathway Diagram

The following diagram illustrates the conversion of Atenolol to its O-glucuronide derivative.

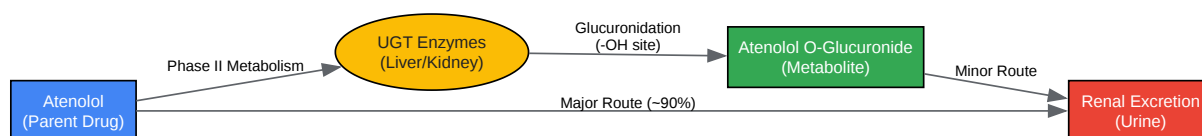


Figure 1: Metabolic pathway of Atenolol focusing on O-glucuronidation.

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Clinical Relevance

While a minor metabolite in healthy subjects, Atenolol glucuronide can accumulate in patients with renal impairment. Quantifying this metabolite is essential in:

- DMPK Studies: Understanding clearance mechanisms in renal failure models.
- Forensic Toxicology: Distinguishing between recent ingestion and accumulation.
- Safety Assessment: Acyl glucuronides (though Atenolol forms an ether glucuronide) are often screened for reactivity; ether glucuronides are generally stable but must be monitored.

Part 3: Analytical Methodologies (LC-MS/MS)

The primary challenge in analyzing glucuronides is In-Source Fragmentation. During electrospray ionization (ESI), the fragile O-glycosidic bond can break, converting the glucuronide back into the parent drug before detection. This leads to an overestimation of the parent drug concentration.

Solution: Chromatographic separation of the metabolite from the parent is mandatory. The d7-standard corrects for matrix effects and retention time shifts.

Experimental Workflow

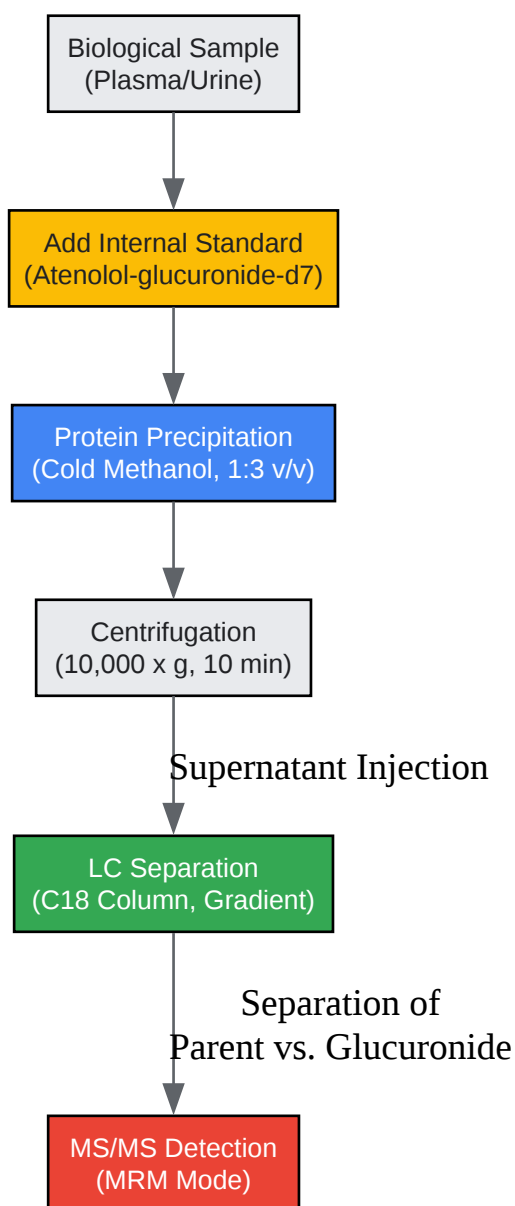


Figure 2: LC-MS/MS Sample Preparation and Analysis Workflow.

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Recommended Protocol Specifications

Parameter	Condition	Rationale
Column	C18 Reverse Phase (e.g., Acquity UPLC BEH C18)	Retains polar glucuronides sufficiently to separate from parent.
Mobile Phase A	Water + 0.1% Formic Acid	Acidic pH suppresses ionization of carboxyl groups, improving retention.
Mobile Phase B	Acetonitrile or Methanol	Organic modifier for gradient elution.
Flow Rate	0.3 - 0.5 mL/min	Optimal for ESI sensitivity.
Detection	ESI Positive Mode (+ve)	Atenolol has a secondary amine, ionizing readily as [M+H] ⁺ .
Transitions (MRM)	Parent: 267.2 → 145.1 Glucuronide-d7: 450.2 → 152.1	Monitor specific fragments. The d7 shift is usually +7 Da.

Critical Step: Ensure baseline resolution between Atenolol and Atenolol-glucuronide. If they co-elute, in-source fragmentation of the glucuronide will falsely elevate the Atenolol signal.

Part 4: Synthesis, Sourcing, and Stability

Catalog Availability

Atenolol beta-D-glucuronide-d7 is a specialized research chemical.^[1] It is not available from general chemical suppliers (e.g., Sigma-Aldrich commodity catalog) but is sourced from specialized stable isotope manufacturers.

- Primary Suppliers:
 - Toronto Research Chemicals (TRC): Often lists under custom codes (e.g., A790080 for related analogs, check specific catalog for d7-glucuronide).

- Santa Cruz Biotechnology (SCBT): Lists Atenolol-d7 (parent); glucuronide often requires inquiry.
- Synthose: Lists the unlabeled glucuronide (Cat # AD152); d7 is typically a custom synthesis request.
- Alsachim: Specializes in d-labeled metabolites.

Handling & Storage (Self-Validating Protocol)

Glucuronides are chemically labile. Improper storage leads to hydrolysis, invalidating the standard.

- Arrival: Upon receipt, verify the appearance (usually hygroscopic solid).
- Stock Solution: Dissolve in Methanol (not water). Water promotes hydrolysis over time.
- Storage: Store solid at -20°C. Store stock solutions at -80°C.
- Usage: Thaw on ice. Do not leave at room temperature for >4 hours.[2]

Validation Check: Periodically inject the pure standard. If a peak appears at the retention time of the parent drug (Atenolol-d7), the standard has degraded (hydrolyzed).

Part 5: References

- National Center for Biotechnology Information.(2024). PubChem Compound Summary for Atenolol. Retrieved from [[Link](#)]
- Reeves, P. R., et al. (1978). Metabolism of atenolol in man. Xenobiotica. (Foundational study establishing glucuronidation pathway).
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Sources

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- [2. ijprajournal.com](https://www.ijprajournal.com) [[ijprajournal.com](https://www.ijprajournal.com)]
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